

# 5-amino-2-(trifluoromethoxy)benzoic acid structure

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-amino-2-(trifluoromethoxy)benzoic Acid

Cat. No.: B3035288

[Get Quote](#)

An In-Depth Technical Guide to 2-Amino-5-(trifluoromethoxy)benzoic Acid: Structure, Synthesis, and Application

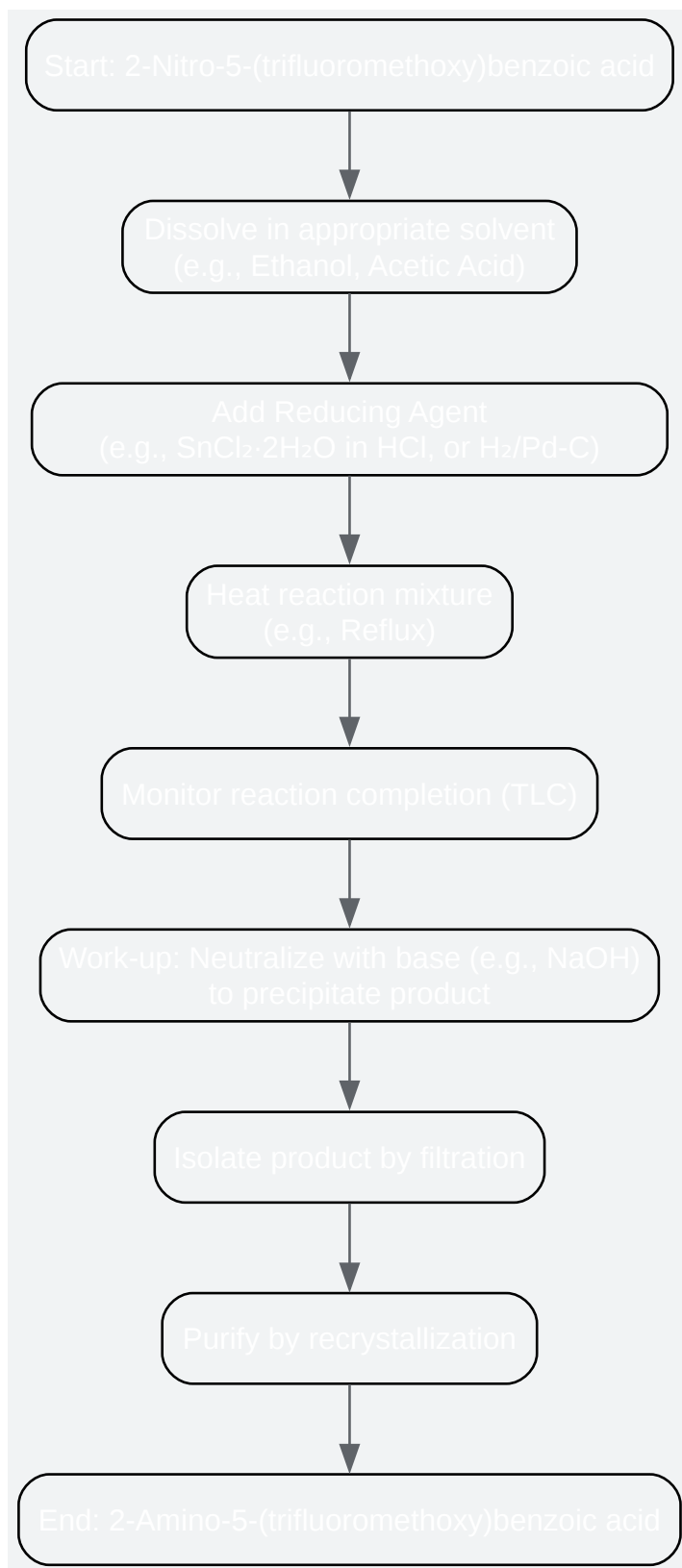
## Introduction

2-Amino-5-(trifluoromethoxy)benzoic acid, also known by its synonym 5-(trifluoromethoxy)anthranilic acid, is an important fluorinated aromatic compound. Identified by its CAS Number 83265-56-9, this molecule serves as a critical building block in the synthesis of complex organic molecules, particularly within the pharmaceutical and materials science sectors.<sup>[1]</sup> Its structure, which combines a benzoic acid, an aniline, and a trifluoromethoxy group, offers a unique combination of reactivity and physicochemical properties that are highly valued in modern medicinal chemistry.

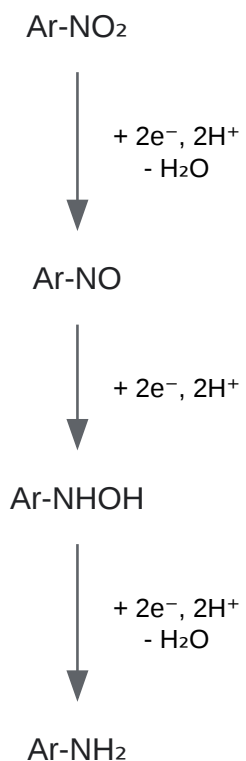
The trifluoromethoxy (-OCF<sub>3</sub>) group is a key feature, imparting enhanced lipophilicity and metabolic stability to molecules.<sup>[2]</sup> These characteristics are crucial in drug design for improving a compound's pharmacokinetic profile, such as its ability to cross cellular membranes and resist metabolic breakdown in the body.<sup>[2][3]</sup> This guide provides a detailed overview of the structure, properties, synthesis, and applications of 2-amino-5-(trifluoromethoxy)benzoic acid for professionals in research and drug development.

## Molecular Structure and Physicochemical Properties

The molecule consists of a benzene ring substituted with three functional groups: a carboxylic acid (-COOH) at position 1, an amino group (-NH<sub>2</sub>) at position 2, and a trifluoromethoxy group (-OCF<sub>3</sub>) at position 5. This specific arrangement of an amino group ortho to a carboxylic acid defines it as an anthranilic acid derivative.



## Reaction Mechanism



## Key

Ar = 5-(trifluoromethoxy)benzoic acid ring  
Intermediates: Nitrosoarene, Phenylhydroxylamine

## Representative Synthetic Transformation

2-Amino-5-(trifluoromethoxy)  
benzoic acid

Activated Carboxylic Acid  
(R-CO-X)

Amide Coupling  
(e.g., HATU, EDCI)

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Discovery of SARS-CoV-2 main protease inhibitors using a synthesis-directed de novo design model - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Discovery of SARS-CoV-2 main protease inhibitors using a synthesis-directed de novo design model - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 3. CA2763960A1 - Bicyclic and tricyclic compounds as kat ii inhibitors - Google Patents [patents.google.com]
- To cite this document: BenchChem. [5-amino-2-(trifluoromethoxy)benzoic acid structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3035288#5-amino-2-trifluoromethoxy-benzoic-acid-structure]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)